

3-Methoxy-3-methylhexane CAS number and identifiers

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Compound of Interest

Compound Name: 3-Methoxy-3-methylhexane

Cat. No.: B1214237

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In-Depth Technical Guide: 3-Methoxy-3-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **3-Methoxy-3-methylhexane**, including its identifiers, physicochemical properties, and available technical data. This document is intended to serve as a foundational resource for professionals in research and development.

Core Chemical Identifiers

3-Methoxy-3-methylhexane is an ether characterized by a hexane backbone with a methoxy and a methyl group substituted at the third carbon.^{[1][2]} Its primary identifiers are summarized below for quick reference.

Identifier	Value
CAS Number	74630-91-4
IUPAC Name	3-methoxy-3-methylhexane[1]
Chemical Formula	C ₈ H ₁₈ O[1]
Canonical SMILES	CCCC(C)(CC)OC[1]
InChI	InChI=1S/C8H18O/c1-5-7-8(3,6-2)9-4/h5-7H2,1-4H3[1]
InChIKey	PCSFHUVPGSODTP-UHFFFAOYSA-N[1]

Physicochemical and Spectral Data

The following tables summarize the key physicochemical properties and available spectral data for **3-Methoxy-3-methylhexane**. While some of these properties are predicted, they provide valuable insights for experimental design.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Weight	130.23 g/mol	PubChem[1]
Boiling Point (Predicted)	126.1 ± 8.0 °C	ChemicalBook[2]
Density (Predicted)	0.779 ± 0.06 g/cm ³	ChemicalBook[2]
XLogP3	2.5	PubChem[1]

Table 2: Spectral Data Summary

Data Type	Key Information	Source
Gas Chromatography-Mass Spectrometry (GC-MS)	Top Peak (m/z): 87, Second Highest (m/z): 101	PubChem[1]
¹³ C Nuclear Magnetic Resonance (NMR)	Spectrum available	PubChem[1]

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis and analysis of **3-Methoxy-3-methylhexane** are not readily available in public repositories, a general synthetic approach has been suggested.

Synthesis of 3-Methoxy-3-methylhexane

A plausible and efficient synthetic route involves a nucleophilic substitution reaction. The synthesis can be achieved by treating 3-Bromo-3-methylhexane with methanol at a low temperature.[3] In this SN1 reaction, the methanol acts as the nucleophile, displacing the bromide ion from the tertiary carbocation intermediate formed from 3-Bromo-3-methylhexane.

Reaction: 3-Bromo-3-methylhexane + CH₃OH → **3-Methoxy-3-methylhexane** + HBr

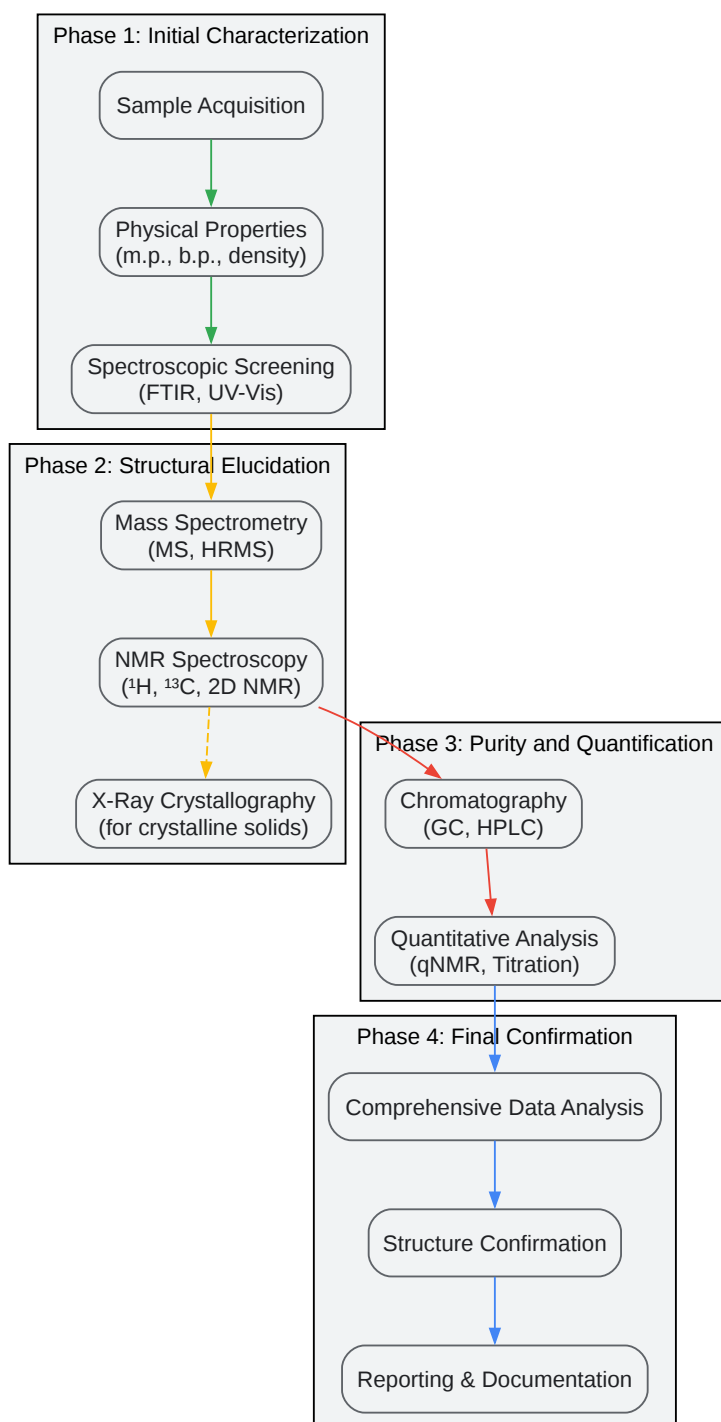
Further purification of the product would likely involve distillation, leveraging its predicted boiling point of approximately 126.1 °C.[2]

Biological Significance

3-Methoxy-3-methylhexane has been identified as a human metabolite, indicating its relevance in biological systems.[1][2][4] However, specific metabolic pathways or biological activities associated with this compound are not extensively documented in the available literature.

Workflow for Chemical Identification

The following diagram illustrates a generalized workflow for the identification and characterization of a chemical substance like **3-Methoxy-3-methylhexane**.



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